

safe handling and storage of magnesium perchlorate hexahydrate

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Compound of Interest

Compound Name: *Magnesium perchlorate
hexahydrate*

Cat. No.: *B079274*

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Technical Support Center: Magnesium Perchlorate Hexahydrate

This guide provides essential safety information, troubleshooting, and handling protocols for researchers, scientists, and drug development professionals working with **magnesium perchlorate hexahydrate**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **magnesium perchlorate hexahydrate**?

A1: **Magnesium perchlorate hexahydrate** is a strong oxidizing agent and poses several risks.
[1][2] Its primary hazards are:

- Fire Hazard: It can intensify fires and may cause fire or even an explosion when in contact with combustible materials.[2][3]
- Irritation: It is known to cause serious eye irritation, skin irritation, and respiratory tract irritation.[3][4]

- Reactivity: It can form explosive mixtures with finely powdered metals and reacts violently with substances like ethanol.[1][5]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: To ensure safety, the following PPE must be worn:

- Eye/Face Protection: Chemical safety goggles or glasses that conform to NIOSH (US) or EN 166 (EU) standards are required.[5]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) must be worn.[5] Contaminated clothing should be removed and washed promptly.[3][5]
- Respiratory Protection: Handling should occur in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH/MSHA-approved respirator is necessary.[3][6]

Q3: I'm unsure about the correct storage conditions. What are the key requirements?

A3: Proper storage is critical to prevent accidents. Follow these guidelines:

- Container: Keep the chemical in its original, tightly closed container.[4]
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[5][7][8]
- Segregation: It is crucial to store it separately from incompatible materials, especially combustibles, organic materials, reducing agents, and strong acids.[1][3][5]
- Surfaces: Do not store on wooden floors or pallets.[9]

Q4: What materials are considered incompatible with **magnesium perchlorate hexahydrate**?

A4: Avoid all contact with the following materials:

- Combustible and flammable materials (wood, paper, oil, clothing).[3][9]
- Organic materials.[3][10]

- Strong reducing agents and strong acids.[3][10]
- Powdered metals.[10]
- Specific chemicals like dimethyl sulfoxide, phosphorus, and ethanol, which can cause violent reactions.[5]

Q5: What is the correct procedure for cleaning up a small spill?

A5: For a minor spill:

- Eliminate Ignition Sources: Immediately remove any heat sources, flames, or sparks from the area.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Contain: Use a clean, inert material like dry sand or earth to contain the spill. NEVER use organic absorbents such as sawdust, paper, or cloth, as this can create a fire hazard.[11]
- Collect: Carefully sweep or scoop the material into a clearly labeled, suitable container for disposal.[3][11] Avoid generating dust.[3]
- Decontaminate: Clean the affected area thoroughly with water and wipe dry.[3]

Q6: How should I respond to accidental exposure?

A6: Immediate action is required:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][6]
- Skin Contact: Remove all contaminated clothing at once. Rinse the affected skin with plenty of soap and water.[4][6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention from an ophthalmologist.[4][6]

- Ingestion: If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Do not induce vomiting and seek immediate medical consultation.[4][5]

Q7: How do I dispose of waste **magnesium perchlorate hexahydrate**?

A7: All waste, including spilled material and contaminated cleaning supplies, is considered hazardous.

- Collect waste in a suitable, closed, and clearly labeled container.[4][6]
- Disposal must be handled by a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[4]
- Do not allow the product to enter drains or waterways.

Quantitative Data Summary

Property	Value	Source(s)
Chemical Formula	$\text{Mg}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$	
Molecular Weight	331.30 g/mol	
Appearance	White crystalline solid	[1]
Density	2.210 g/cm ³	[10]
Storage Class (TRGS 510)	5.1A: Strongly oxidizing materials	
Storage Temperature	Store in a cool, dry place	[7][8]

Experimental Protocol: Use as a Desiccant for Gas Drying

Magnesium perchlorate is a highly efficient drying agent for gases due to its strong hygroscopic nature.[6][9] This protocol outlines its use in a laboratory setting, such as preparing a drying tube for an elemental analyzer.

Objective: To safely pack a drying tube with **magnesium perchlorate hexahydrate** to remove moisture from a gas stream.

Materials:

- **Magnesium perchlorate hexahydrate** (granular)
- Glass or metal drying tube
- Glass wool or quartz wool
- Spatula
- Funnel
- Appropriate PPE (lab coat, safety goggles, gloves)
- Chemical fume hood

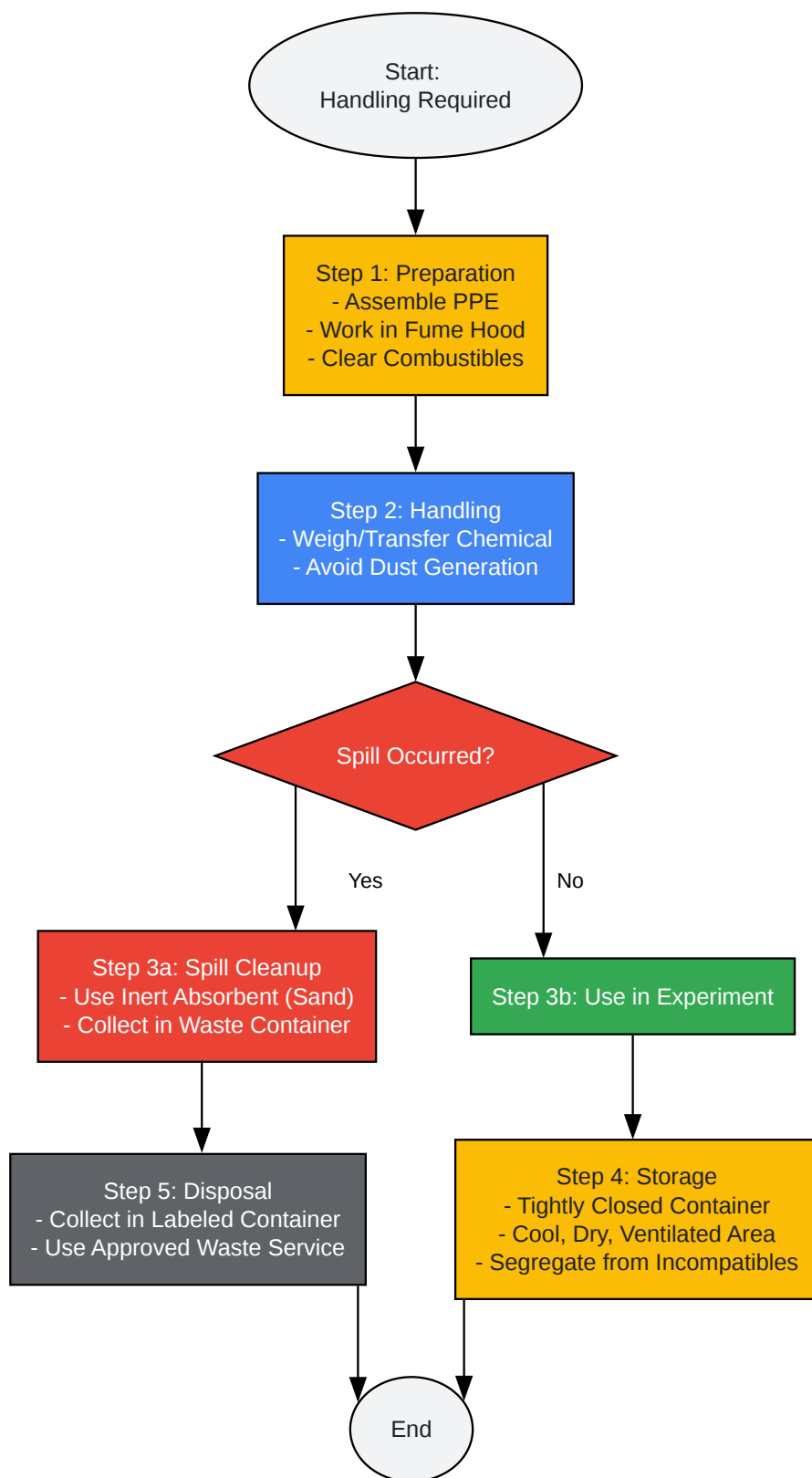
Procedure:

- Preparation: Perform all handling steps inside a certified chemical fume hood to minimize inhalation risk.^[6] Ensure the work area is clean and free of combustible materials.
- Tube Inspection: Inspect the drying tube for any cracks or defects. Ensure it is completely clean and dry.
- Packing the First Plug: Carefully insert a small plug of glass or quartz wool into the bottom (gas outlet) end of the drying tube. Pack it firmly enough to retain the desiccant but not so tight as to impede gas flow.
- Adding the Desiccant: Using a funnel, slowly and carefully add the granular **magnesium perchlorate hexahydrate** into the tube. Tap the side of the tube gently to ensure even packing. Avoid creating dust by pouring slowly and minimizing the drop height.^[3] Fill the tube to the desired level, leaving space at the top for another plug.
- Packing the Second Plug: Insert a second plug of glass or quartz wool into the top (gas inlet) end of the tube to secure the desiccant granules.

- **Installation:** Carefully install the packed tube into the gas line of the instrument, ensuring all fittings are secure to prevent leaks.
- **System Check:** Once installed, check the system for proper gas flow and leaks according to the instrument's operating procedure.
- **Cleanup:** Decontaminate the spatula and funnel. Dispose of any spilled granules and contaminated materials (e.g., disposable gloves) into the designated hazardous waste container.^[6]
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the procedure.

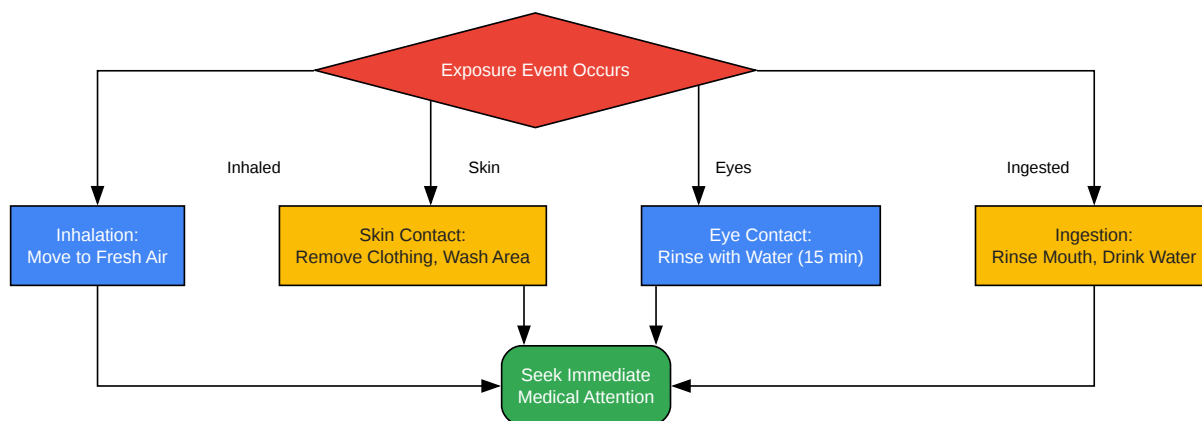
Visual Workflow and Logic Diagrams

The following diagrams illustrate the key decision-making and safety workflows for handling **magnesium perchlorate hexahydrate**.



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Caption: Workflow for safe handling of **magnesium perchlorate hexahydrate**.



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Caption: Logic for first aid response to chemical exposure.

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